

# 6-Bromo-8-chloroquinoline: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 6-Bromo-8-chloroquinoline

Cat. No.: B599952

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This technical guide provides a detailed overview of **6-Bromo-8-chloroquinoline**, a halogenated quinoline derivative of significant interest to researchers and professionals in the fields of medicinal chemistry, drug discovery, and materials science. This document covers its commercial availability, potential synthetic routes, and the broader biological context of substituted quinolines, offering a valuable resource for its application in research and development.

## Physicochemical Properties

**6-Bromo-8-chloroquinoline**, with the Chemical Abstracts Service (CAS) registry number 16567-13-8, is a solid organic compound. Its molecular formula is  $C_9H_5BrClN$ , and it has a molecular weight of 242.50 g/mol. [1][2] The structure consists of a quinoline core substituted with a bromine atom at the 6-position and a chlorine atom at the 8-position.

## Commercial Availability and Suppliers

**6-Bromo-8-chloroquinoline** is available from various chemical suppliers. The purity, pricing, and availability can vary, and researchers are advised to contact the suppliers directly for the most current information. Below is a summary of some of the known suppliers.

Supplier	CAS Number	Purity	Pack Size	Price (USD)	Availability
Sigma-Aldrich	16567-13-8	Not specified; sold as part of a collection for early discovery research.[3]	25 mg	\$96.20	Contact Customer Service[3]
BLD Pharm	16567-13-8	≥97%	1g, 5g, 25g	Contact for pricing	In Stock
ChemicalBook	16567-13-8	Not specified	Not specified	Contact for pricing	In Stock
Toronto Research Chemicals	16567-13-8	Not specified	1000 mg	Contact for pricing	Not specified[4]
Adamas-beta	16567-13-8	Not specified	Not specified	Contact for pricing	Not specified[5]

## Synthesis and Preparation

While a specific, detailed experimental protocol for the synthesis of **6-Bromo-8-chloroquinoline** is not readily available in the reviewed literature, its preparation can be inferred from established methods for the synthesis of halogenated quinolines.[6][7] A plausible synthetic approach would involve a multi-step process, likely starting from a suitably substituted aniline precursor.

A general logical workflow for such a synthesis is outlined below:



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Caption: A logical workflow for the synthesis of **6-Bromo-8-chloroquinoline**.

The synthesis would likely begin with a substituted aniline, which would undergo a cyclization reaction, such as the Skraup or Doebner-von Miller reaction, to form the quinoline core. Subsequent halogenation steps would introduce the bromine and chlorine atoms at the desired positions. The specific reagents and reaction conditions would need to be optimized to achieve the desired regioselectivity and yield. Reviews on the synthesis of halogenated quinolines can provide a valuable starting point for developing a specific protocol.[\[8\]](#)[\[9\]](#)

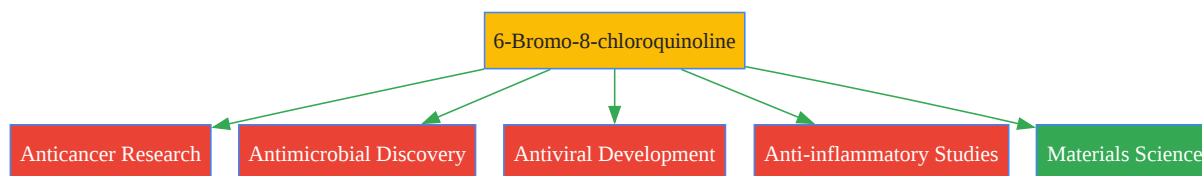
## Potential Applications in Research and Drug Development

Substituted quinolines are a well-established class of compounds with a broad spectrum of biological activities, making them privileged scaffolds in medicinal chemistry.[\[3\]](#)[\[10\]](#)[\[11\]](#) While specific studies on the biological activity of **6-Bromo-8-chloroquinoline** are limited, the known activities of related halogenated quinolines suggest several potential areas of investigation.

## Potential Biological Activities of Halogenated Quinolines

- **Anticancer Activity:** Many quinoline derivatives exhibit potent anticancer properties by targeting various cellular mechanisms, including enzyme inhibition and disruption of cell signaling pathways.[\[4\]](#)[\[12\]](#)
- **Antimicrobial Activity:** The quinoline core is central to several antibacterial and antifungal drugs. Halogen substitution can significantly influence the antimicrobial spectrum and potency.
- **Antiviral Activity:** Certain substituted quinolines have shown promise as antiviral agents.
- **Anti-inflammatory Activity:** The anti-inflammatory properties of some quinoline derivatives make them interesting candidates for the development of new therapies for inflammatory diseases.

The specific substitution pattern of **6-Bromo-8-chloroquinoline**, with halogens at positions 6 and 8, may confer unique pharmacological properties. Researchers can use this compound as a building block for the synthesis of more complex molecules with potential therapeutic applications.



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Caption: Potential research applications of **6-Bromo-8-chloroquinoline**.

## Experimental Protocols

Detailed experimental protocols for the use of **6-Bromo-8-chloroquinoline** are not yet widely published. However, researchers can adapt standard protocols used for other substituted quinolines in various assays. For example, in anticancer research, protocols for cell viability assays (e.g., MTT or XTT), apoptosis assays, and enzyme inhibition assays would be relevant. Similarly, in antimicrobial research, standard methods for determining the minimum inhibitory concentration (MIC) would be applicable.

## Conclusion

**6-Bromo-8-chloroquinoline** is a commercially available compound with significant potential for use in drug discovery and materials science. While specific biological data and detailed synthesis protocols are still emerging, the rich history of halogenated quinolines in medicinal chemistry provides a strong foundation for its exploration. This guide serves as a starting point for researchers interested in harnessing the potential of this intriguing molecule.

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